

Enhancing Flucarbazone efficacy with non-ionic surfactants

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Compound of Interest

Compound Name: *Flucarbazone*

Cat. No.: *B134062*

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Technical Support Center: Enhancing Flucarbazone Efficacy

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers utilizing non-ionic surfactants (NIS) to enhance the efficacy of **Flucarbazone**, a sulfonylurea herbicide that inhibits the acetolactate synthase (ALS) enzyme.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism by which a non-ionic surfactant (NIS) enhances **Flucarbazone** efficacy?

A1: A non-ionic surfactant's primary role is to improve the physical delivery of the herbicide to the target site within the weed.^[1] It achieves this by reducing the surface tension of the spray droplets. This leads to several key benefits:

- **Improved Spreading:** Droplets spread out over a larger area of the leaf surface instead of beading up, increasing the total contact area for absorption.^[1]
- **Increased Retention:** Better wetting of the leaf surface reduces the likelihood of spray droplets bouncing or rolling off, especially on waxy or hairy weeds like wild oat.
- **Enhanced Penetration:** NIS can help solubilize the waxy plant cuticle, increasing the rate of diffusion of **Flucarbazone** into the plant tissue to reach the vascular system for translocation.

[\[2\]](#)[\[3\]](#)

Q2: What is a typical concentration range for a non-ionic surfactant when tank-mixing with **Flucarbazone**?

A2: While the herbicide label provides the definitive recommendation, a common concentration range for non-ionic surfactants in herbicide solutions is 0.25% to 0.5% volume/volume (v/v), which translates to 2 to 4 pints per 100 gallons of spray solution.[\[4\]](#) Using a concentration that is too high can lead to excessive runoff or potential crop injury (phytotoxicity), while too low a concentration may not provide a significant efficacy benefit.[\[1\]](#)

Q3: Can adding a non-ionic surfactant increase the risk of crop injury (phytotoxicity) to wheat?

A3: Yes, the addition of any adjuvant, including NIS, can potentially increase the risk of crop injury. By facilitating herbicide uptake into the weed, surfactants can also increase uptake into the crop. Field trial data shows that while **Flucarbazone** (Everest 2.0) alone caused no observable injury to spring wheat, the addition of an adjuvant blend containing a non-ionic surfactant resulted in slight injury symptoms, such as temporary chlorosis or stunting. This risk is generally low but is influenced by environmental conditions and crop growth stage.

Q4: Are all non-ionic surfactants the same?

A4: No. Non-ionic surfactants are a broad class of chemicals. Their effectiveness can vary based on their chemical structure, particularly the hydrophile/lipophile balance (HLB). Herbicides with high water solubility are often best enhanced by hydrophilic surfactants (high HLB), while oil-soluble herbicides are better served by lipophilic surfactants (low HLB).[\[2\]](#)[\[3\]](#) It is crucial to use a surfactant that is tested and approved for use with the specific **Flucarbazone** product being used.

Troubleshooting Guide

Problem: Poor control of target weeds (e.g., wild oat) after application of **Flucarbazone** + NIS.

This troubleshooting guide provides a logical workflow to diagnose the cause of reduced efficacy.

Caption: Troubleshooting workflow for poor **Flucarbazone** efficacy.

Problem: Physical incompatibility observed during tank-mixing (e.g., clumping, separation, gel formation).

- Potential Cause 1: Incorrect Mixing Order. Water-dispersible granules (WDG) like many **Flucarbazon**e formulations must be fully dispersed in water before adding oil-based products or surfactants. Adding surfactants first can coat the dry granules, preventing them from properly dissolving and leading to clumps that can clog nozzles.
- Solution: Always follow the correct mixing order, often remembered by the acronym WALES:
 - Wettable powders and Water-dispersible granules
 - Agitate thoroughly
 - Liquid flowables and suspensions
 - Emulsifiable concentrates (this is often where NIS or oil adjuvants are added)
 - Solutions and Surfactants (water-soluble)
- Potential Cause 2: Water Quality. Hard water containing high levels of minerals can sometimes interact with herbicide formulations.
- Solution: Use a water conditioning agent if recommended on the product label. Always perform a jar test with all tank-mix partners in the correct proportions before loading the entire sprayer tank to confirm physical compatibility.^[5]

Data Presentation

The following table summarizes data from a field study evaluating the effect of adjuvants on **Flucarbazon**e efficacy for wild oat control and crop safety in spring wheat.

Table 1: Effect of Adjuvants on **Flucarbazon**e (Everest 2.0) Performance (Data adapted from a 2011 field study at the University of Minnesota)

Treatment	Application Rate	Adjuvant	Adjuvant Rate (% v/v)	Wild Oat Control (%) (21 Days After Treatment)	Wheat Injury (%) (7 Days After Treatment)
Flucarbazone	15 g a.i./ha	None	N/A	99	0
Flucarbazone	15 g a.i./ha	Class Act NG ¹	2.5%	99	3

¹ Class Act NG is a blend of ammonium sulfate and a non-ionic surfactant.

Summary: In this study, **Flucarbazone** alone provided excellent control of wild oats. The addition of a non-ionic surfactant blend did not improve weed control, which was already near maximum, but did cause a slight, transient increase in crop injury. This highlights that while NIS can enhance efficacy, especially under marginal conditions, it may not be necessary when the herbicide is already performing optimally and can slightly increase phytotoxicity risk.

Experimental Protocols

This section outlines a typical methodology for a field trial designed to evaluate the effect of non-ionic surfactants on **Flucarbazone** efficacy, based on established research practices.

Objective: To determine the effect of adding a non-ionic surfactant on the efficacy of **Flucarbazone** for post-emergence control of wild oat (*Avena fatua*) and to assess crop tolerance in spring wheat (*Triticum aestivum*).

1. Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replications: 3 to 4.
- Plot Size: Minimum of 3 meters by 8 meters to minimize edge effects.

2. Site Preparation and Seeding:

- Select a field with a known, uniform infestation of wild oats.
- Conduct standard seedbed preparation (e.g., disking, harrowing).
- Seed a common variety of hard red spring wheat (e.g., 'RB07') at a standard seeding rate (e.g., 90-100 kg/ha).

3. Treatment Application:

- Timing: Apply treatments when the majority of the wild oat population is at the 3-5 leaf stage.
- Equipment: Use a backpack or bicycle-wheel plot sprayer equipped with flat-fan nozzles (e.g., 80015) calibrated to deliver a consistent spray volume (e.g., 100 L/ha) at a constant pressure (e.g., 275 kPa).
- Treatments:
 - T1: Untreated Control (no herbicide).
 - T2: **Flucarbazone** at the labeled rate (e.g., 15 g a.i./ha) without surfactant.
 - T3: **Flucarbazone** at the labeled rate (e.g., 15 g a.i./ha) + Non-Ionic Surfactant at 0.25% v/v.
 - T4: **Flucarbazone** at a reduced rate (e.g., 7.5 g a.i./ha) without surfactant.
 - T5: **Flucarbazone** at a reduced rate (e.g., 7.5 g a.i./ha) + Non-Ionic Surfactant at 0.25% v/v.

4. Data Collection:

- Crop Injury: Visually assess phytotoxicity at 7 and 14 days after treatment (DAT) on a scale of 0% (no injury) to 100% (crop death). Note symptoms like chlorosis, necrosis, or stunting.
- Weed Control: Visually assess percent control of wild oats at 14 and 21 DAT on a scale of 0% (no effect) to 100% (complete death) relative to the untreated control plots.

- Biomass (Optional): At 28 DAT, collect above-ground biomass from a designated quadrat (e.g., 0.25 m²) in each plot. Separate weed and crop biomass, dry to constant weight, and record.
- Crop Yield: At maturity, harvest the entire plot or a designated central area using a plot combine and record grain yield, adjusting for moisture content.

Visualizations

Caption: Mechanism of enhanced herbicide uptake with a Non-Ionic Surfactant.

Caption: General workflow for a field efficacy trial.

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